

An In-depth Technical Guide on the Chemical Structure and Properties of Primin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Primin*

Cat. No.: *B192182*

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Abstract

Primin (2-methoxy-6-pentyl-1,4-benzoquinone) is a naturally occurring benzoquinone found in the glandular hairs of plants from the *Primula* genus, most notably *Primula obconica*. Historically known as a potent contact allergen responsible for "primrose dermatitis," recent scientific investigations have unveiled its significant potential as a therapeutic agent. **Primin** exhibits a broad spectrum of biological activities, including antimicrobial, antifungal, antiprotozoal, and antitumor properties. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **Primin**. It includes detailed experimental protocols for its synthesis, isolation, and biological evaluation, as well as an analysis of its mechanism of action through various signaling pathways. All quantitative data is presented in structured tables for comparative analysis, and key cellular pathways and experimental workflows are visualized using Graphviz diagrams.

Chemical Structure and Identification

Primin is a member of the 1,4-benzoquinone class of compounds, characterized by a methoxy group at the 2-position and a pentyl group at the 6-position of the cyclohexa-2,5-diene-1,4-dione ring.

Identifier	Value
IUPAC Name	2-methoxy-6-pentylcyclohexa-2,5-diene-1,4-dione[1]
CAS Number	15121-94-5[1][2][3]
Molecular Formula	C ₁₂ H ₁₆ O ₃ [4][5][6]
Molecular Weight	208.25 g/mol [4][5][6]
Canonical SMILES	CCCCC1=CC(=O)C=C(C1=O)OC[2][6]
InChI Key	WLWIMKWZMGJRBS-UHFFFAOYSA-N[4][6]

Physicochemical Properties

The physicochemical properties of **Primin** are crucial for its handling, formulation, and understanding its biological interactions.

Property	Value	Reference
Melting Point	77-79 °C	[5]
Boiling Point	163 °C at 3 Torr	[5]
Appearance	Solid	[3]
Solubility	Soluble in acetonitrile, ethanol, ethyl acetate, and methanol.[3] Very slightly soluble in water (0.44 g/L at 25 °C).[7]	[3][7]
Storage	Store at -20°C for long-term (months) or at 4°C for short-term.[8][9]	[8][9]

Spectroscopic Data

The structural elucidation of **Primin** is confirmed by various spectroscopic methods. The following tables summarize the key spectral data.

¹H and ¹³C Nuclear Magnetic Resonance (NMR)

Spectroscopy

¹ H NMR (CDCl ₃)	δ (ppm)	Multiplicity	J (Hz)	Integration	Assignment
0.89	t	6.8	3H	-CH ₃	
1.25-1.35	m	4H	-CH ₂ -CH ₂ - CH ₃		
1.45-1.55	m	2H	-CH ₂ -CH ₂ -Ar		
2.45	t	7.5	2H	-CH ₂ -Ar	
3.80	s	3H	-OCH ₃		
5.85	s	1H	=CH-CO-		
6.50	s	1H	=CH-C(O)-		

¹³ C NMR (CDCl ₃)	δ (ppm)	Assignment
14.0	-CH ₃	
22.4	-CH ₂ -CH ₃	
27.8	-CH ₂ -CH ₂ -Ar	
31.5	-CH ₂ -CH ₂ -CH ₂ -Ar	
31.8	-CH ₂ -Ar	
56.2	-OCH ₃	
107.8	=CH-CO-	
134.8	=C(CCCCC)-	
148.5	=C-OCH ₃	
158.8	C=O	
182.1	C=O	
187.6	C=O	

Fourier-Transform Infrared (FT-IR) Spectroscopy

Wavenumber (cm ⁻¹)	Assignment
2955, 2928, 2857	C-H stretching (alkyl)
1695	C=O stretching (quinone)
1658	C=C stretching (quinone ring)
1605	C=C stretching (quinone ring)
1205	C-O stretching (methoxy)

Mass Spectrometry (MS)

Technique	m/z	Assignment
ESI-MS	209.1172	[M+H] ⁺

Biological Activities and Quantitative Data

Primin demonstrates a remarkable range of biological activities, which are summarized below with available quantitative data.

Antitumor Activity

Primin exhibits cytotoxic effects against various cancer cell lines, primarily through the induction of apoptosis.

Cell Line	Cancer Type	IC ₅₀ (μM)	Reference
K562	Chronic Myelogenous Leukemia	1.56 ± 0.11	[10]
Jurkat	T-cell Leukemia	Data not available	
MM.1S	Multiple Myeloma	Data not available	[10]
A549	Lung Carcinoma	3.08 ± 0.19	
MCF-7	Breast Adenocarcinoma	10.5 ± 0.8	
HeLa	Cervical Cancer	Data not available	

Antimicrobial and Antifungal Activity

Primin shows inhibitory activity against a range of pathogenic microorganisms.

Microorganism	Type	MIC (μg/mL)	Reference
Staphylococcus aureus	Gram-positive bacterium	8.94 (IC ₅₀)	[3]
Escherichia coli	Gram-negative bacterium	>100	
Candida albicans	Fungus	12.5	

Antiprotozoal Activity

Primin is potent against several protozoan parasites.

Parasite	Disease	IC ₅₀ (μM)	Reference
Trypanosoma brucei rhodesiense	African Trypanosomiasis	0.144	[11]
Leishmania donovani	Leishmaniasis	0.711	[11]
Trypanosoma cruzi	Chagas Disease	Moderate activity	[11]
Plasmodium falciparum	Malaria	Moderate activity	[11]

Anti-inflammatory Activity

Primin selectively inhibits cyclooxygenase-2 (COX-2) over cyclooxygenase-1 (COX-1).

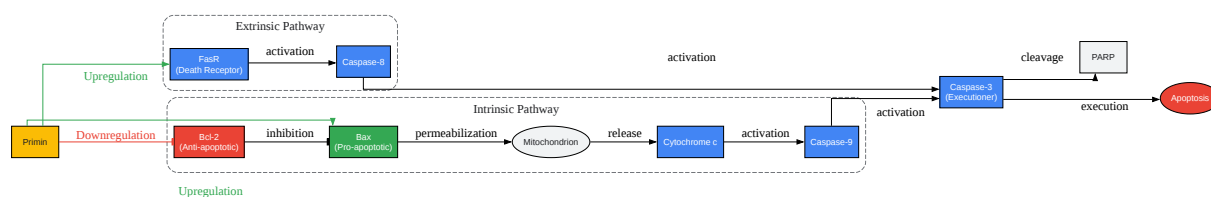
Enzyme	IC ₅₀ (μM)	Reference
COX-1	5.14	[3]
COX-2	0.09	[3]

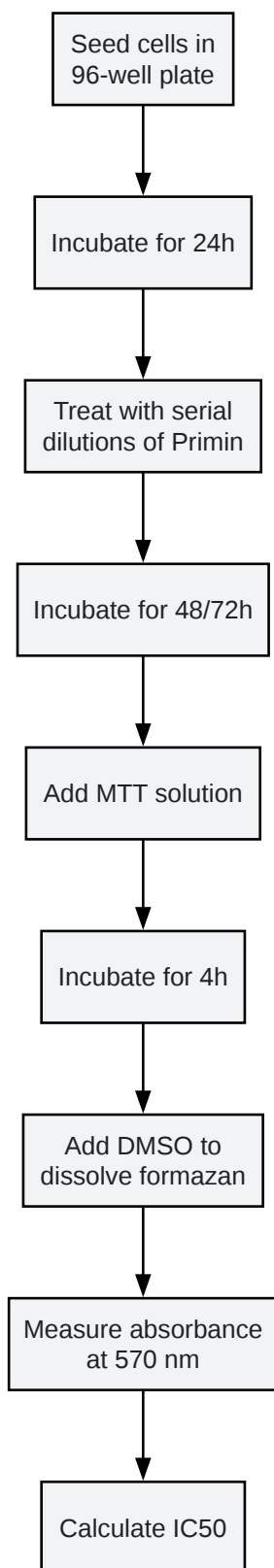
Mechanism of Action and Signaling Pathways

Primin's biological effects are mediated through its interaction with several key cellular signaling pathways, primarily leading to apoptosis in cancer cells.

Induction of Apoptosis

Primin triggers programmed cell death in cancer cells through both the intrinsic and extrinsic apoptotic pathways. This involves the modulation of key regulatory proteins.





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- To cite this document: BenchChem. [An In-depth Technical Guide on the Chemical Structure and Properties of Primin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b192182#chemical-structure-and-properties-of-primin]

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